

Discovery and Characterization of Novel Limonoids from Melia Species: A Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

Introduction

The genus Melia, belonging to the Meliaceae family, is a rich source of structurally diverse and biologically active secondary metabolites, with limonoids being of particular interest.[1][2][3] Limonoids are highly oxygenated tetranortriterpenoids known for a wide array of pharmacological activities, including anticancer, anti-inflammatory, insecticidal, and neuroprotective effects.[2][3] This technical guide provides an in-depth overview of the discovery and characterization of novel limonoids from Melia species, with a focus on Melia toosendan and Melia azedarach. It outlines the experimental protocols for isolation and structure elucidation, presents quantitative data on representative novel limonoids, and visualizes key experimental workflows and biological pathways.

Data Presentation: Novel Limonoids from Melia Species

The following tables summarize the quantitative data for a selection of recently discovered limonoids from Melia species. This data is crucial for the identification and comparative analysis of these novel compounds.

Table 1: Novel Limonoids from Melia toosendan



Compound Name	Plant Part	Cytotoxic Activity (IC50, μM)	Reference
Meliatoosenins E-S (1-15)	Fruits	Varied activity against A-549 and HL-60 cell lines	[4]
1-O-acetyltrichilin H	Root Bark	Antifeedant activity studied	[5]
Neoazedarachins A, B, D	Root Bark	Antifeedant activity studied	[5]
12-ethoxynimbolinins G & H	Bark	Evaluated against five tumor cell lines	[6]
Novel Limonoids (1-4)	Fruits	Compounds 2 and 6 enhanced NGF- mediated neurite outgrowth	[7]

Table 2: Novel Limonoids from Melia azedarach



Compound Name	Plant Part	Bioactivity (IC50, μM)	Reference
Meliazedarines A-I (1- 9)	Fruits	Compound 7 showed significant cytotoxicity against HCT116 (0.3 ± 0.1 µM)	[8]
Meliarachin C	Fruits	Potent cytotoxic activity against HL60 cells (0.65 μM)	[9]
3-O-deacetyl-4'- demethyl-28- oxosalannin	Fruits	Cytotoxic activity against HL60 cells (2.8 μΜ)	[9]
1-deoxy-3,20- dicinnamoyl-11- methoxy-meliacarpinin	Fruits	Significant anti- inflammatory effect (11.76 μΜ)	[10]
12β-O-methyl nimbolinin A	Fruits	Evaluated for anti- inflammatory effects	[10]
Meliazedarines J-U (1-12)	Roots	Evaluated for anti- inflammatory potential	[11]
1-O-benzoyl-3-O- deactylnimbolinin C	Fruits	Significantly inhibited nitric oxide production	[12]
Toosendalactonins A and B	Fruits	Increased NGF production in C6 astrocytes	[12]

Experimental Protocols

The discovery of novel limonoids from Melia species involves a systematic workflow, from the collection and preparation of plant material to the isolation and structural elucidation of the compounds.

Plant Material Collection and Preparation



- Collection: The fruits, bark, or roots of Melia toosendan or Melia azedarach are collected.
- Authentication: The plant material is authenticated by a botanist.
- Drying and Grinding: The collected plant material is air-dried in the shade and then ground into a coarse powder.

Extraction

- Solvent Extraction: The powdered plant material is typically extracted with a series of solvents of increasing polarity, such as n-hexane, ethyl acetate, and methanol, at room temperature. This is usually done by maceration or Soxhlet extraction.
- Concentration: The resulting extracts are concentrated under reduced pressure using a rotary evaporator to obtain crude extracts.

Isolation and Purification

- Column Chromatography: The crude extracts are subjected to column chromatography on silica gel, eluting with a gradient of solvents (e.g., n-hexane-ethyl acetate or chloroform-methanol) to yield several fractions.
- Further Chromatographic Separation: The active fractions are further purified using a combination of chromatographic techniques, which may include:
 - Sephadex LH-20 column chromatography: For the separation of compounds based on their molecular size.
 - Preparative High-Performance Liquid Chromatography (HPLC): Often using a C18 column with a mobile phase such as methanol-water or acetonitrile-water to isolate pure compounds.

Structure Elucidation

The structures of the isolated pure compounds are determined using a combination of spectroscopic methods:

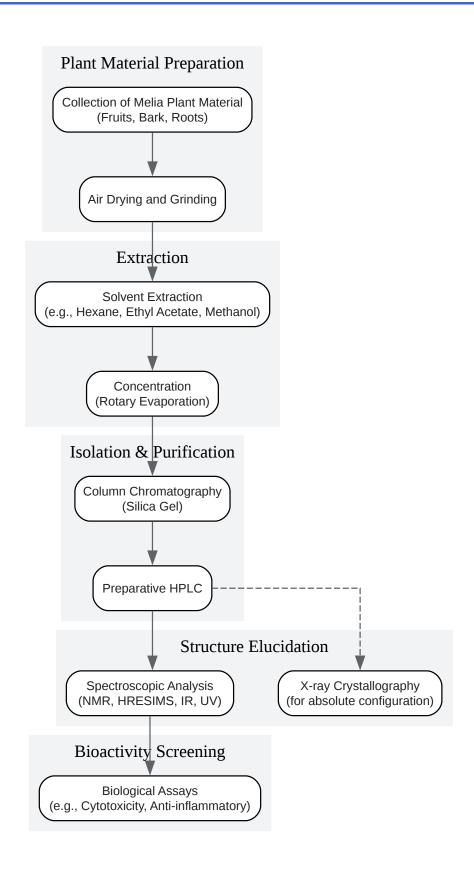


- Mass Spectrometry (MS): High-resolution electrospray ionization mass spectrometry (HRESIMS) is used to determine the molecular formula of the compound.
- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - 1D NMR: ¹H and ¹³C NMR spectra provide information about the proton and carbon framework of the molecule.
 - 2D NMR: Techniques such as COSY (Correlation Spectroscopy), HSQC (Heteronuclear Single Quantum Coherence), and HMBC (Heteronuclear Multiple Bond Correlation) are used to establish the connectivity of protons and carbons and to piece together the complete structure of the limonoid. NOESY (Nuclear Overhauser Effect Spectroscopy) is used to determine the stereochemistry.
- X-ray Crystallography: In cases where suitable crystals of the compound can be obtained, single-crystal X-ray diffraction analysis provides unambiguous determination of the absolute configuration.
- Infrared (IR) Spectroscopy: Provides information about the functional groups present in the molecule.
- Ultraviolet (UV) Spectroscopy: Used to identify the presence of chromophores in the molecule.

Visualizations: Workflows and Signaling Pathways Experimental Workflow for Limonoid Discovery

The following diagram illustrates the general workflow for the discovery and characterization of novel limonoids from Melia species.





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A generalized workflow for the discovery of novel limonoids.

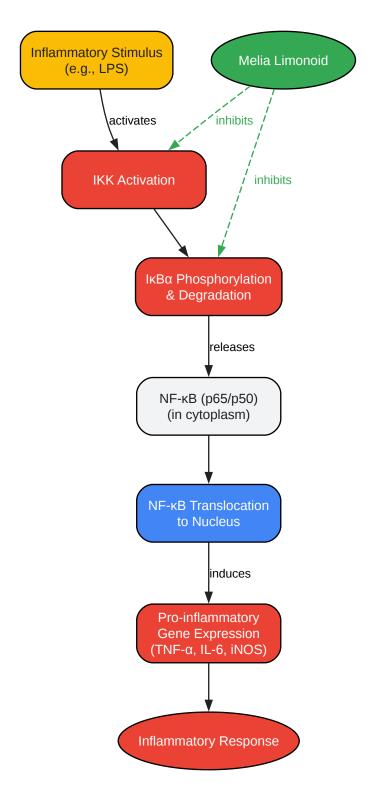




Signaling Pathway: Anti-inflammatory Action of Limonoids via NF-kB Inhibition

Several studies have indicated that the anti-inflammatory properties of limonoids from Melia species are mediated through the inhibition of the NF-kB (Nuclear Factor-kappa B) signaling pathway. The diagram below illustrates this mechanism.





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Inhibition of the NF-kB signaling pathway by *Melia* limonoids.

Conclusion



The genus Melia continues to be a prolific source of novel limonoids with significant potential for drug development. The systematic application of modern chromatographic and spectroscopic techniques is essential for the successful isolation and characterization of these complex natural products. The quantitative data and detailed methodologies presented in this guide serve as a valuable resource for researchers in the field of natural product chemistry and drug discovery. Further investigation into the mechanisms of action, such as the inhibition of the NF-kB signaling pathway, will be crucial in unlocking the full therapeutic potential of these remarkable compounds.

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